

N-Nitrosodipropylamine-d7: A Technical Guide for its Application in Research

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Compound of Interest

Compound Name: *N*-Nitrosodipropylamine-d7

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Introduction

N-Nitrosodipropylamine-d7 (NDPA-d7) is the deuterium-labeled analogue of N-Nitrosodipropylamine (NDPA). In the field of analytical chemistry, particularly in trace-level analysis, NDPA-d7 serves as a critical internal standard for the accurate quantification of NDPA and other nitrosamine impurities.^[1] Nitrosamines are a class of compounds that are considered probable human carcinogens, and their presence in pharmaceuticals, food, and environmental samples is a significant safety concern, necessitating highly accurate and sensitive detection methods.^{[2][3]} This technical guide provides an in-depth overview of the use of NDPA-d7 in research, with a focus on its application in liquid chromatography-mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) based methods.

Principle of Isotope Dilution Mass Spectrometry

The use of NDPA-d7 as an internal standard is based on the principle of isotope dilution mass spectrometry. A known amount of the deuterated standard is added to a sample prior to preparation and analysis.^[3] Because NDPA-d7 is chemically identical to the non-labeled

NDPA, it experiences the same extraction efficiencies, ionization suppression or enhancement, and chromatographic retention. However, due to its higher mass, it can be distinguished from the native analyte by the mass spectrometer. By comparing the signal intensity of the analyte to that of the internal standard, accurate quantification can be achieved, as any sample loss or matrix effects during the analytical process will affect both the analyte and the internal standard proportionally.

Quantitative Data

The following tables summarize key quantitative parameters for the use of **N-Nitrosodipropylamine-d7** and its corresponding non-labeled analyte in analytical methods.

Table 1: Physicochemical Properties

Property	N-Nitrosodipropylamine (NDPA)	N-Nitrosodipropylamine-d7 (NDPA-d7)
Molecular Formula	C6H14N2O	C6H7D7N2O
Molecular Weight	~130.19 g/mol	~137.23 g/mol [4]
Monoisotopic Mass	~130.1106 Da	~137.1546 Da[4]

Table 2: Typical Concentrations for Analytical Standards

Standard Type	Concentration(s)	Solvent
Stock Solution	1000 µg/mL	Methanol or Acetonitrile
Internal Standard Working Solution	20 µg/L, 10 µg/mL	Water, Methanol
Calibration Standards	0.5 - 100 ng/mL	Water, Methanol, or appropriate sample diluent

Table 3: Example Mass Spectrometry Parameters (LC-MS/MS)

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
N-Nitrosodipropylamine (NDPA)	131.1	70.1	42.1
N-Nitrosodipropylamine-d7 (NDPA-d7)	138.1	70.1	42.1

Note: These values are illustrative and should be optimized for the specific instrument and method.

Experimental Protocols

The following are generalized experimental protocols for the analysis of nitrosamines using **N-Nitrosodipropylamine-d7** as an internal standard.

Sample Preparation (General Workflow for Pharmaceuticals)

- **Sample Weighing:** Accurately weigh a specific amount of the drug substance or crushed tablets (e.g., 80 mg) into a centrifuge tube.
- **Internal Standard Spiking:** Add a precise volume of the **N-Nitrosodipropylamine-d7** internal standard working solution to the sample.
- **Extraction:** Add a suitable extraction solvent (e.g., 1% formic acid in water).
- **Vortexing/Shaking:** Vortex or shake the mixture for a defined period (e.g., 20 minutes at 2500 rpm) to ensure complete extraction of the nitrosamines.
- **Centrifugation:** Centrifuge the sample (e.g., for 10 minutes at 10,000 rpm) to pellet any solid material.

- Filtration: Filter the supernatant through a suitable filter (e.g., 0.45 μm PTFE) into an autosampler vial for analysis.^[5]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

- Chromatographic Column: A C18 column is commonly used for the separation of nitrosamines.
- Mobile Phase: A gradient elution with water and methanol or acetonitrile, both typically containing a small amount of an acid like formic acid, is often employed.
- Injection Volume: Typically in the range of 5-100 μL .^[6]^[7]
- Flow Rate: A flow rate of around 0.5 mL/min is common.^[6]
- Ionization Source: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) can be used.
- Mass Spectrometry Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.^[8]

Gas Chromatography-Mass Spectrometry (GC-MS) Method

For volatile nitrosamines, GC-MS is a viable alternative.

- Extraction: Liquid-liquid extraction with a solvent like dichloromethane is a common sample preparation technique.^[9]
- Chromatographic Column: A capillary column with a suitable stationary phase is used for separation.
- Injector: A split/splitless injector is typically used.
- Carrier Gas: Helium is the most common carrier gas.
- Ionization Source: Electron Ionization (EI) is standard.

- Mass Spectrometry Mode: Selected Ion Monitoring (SIM) or MRM can be used for quantification.

Visualizations

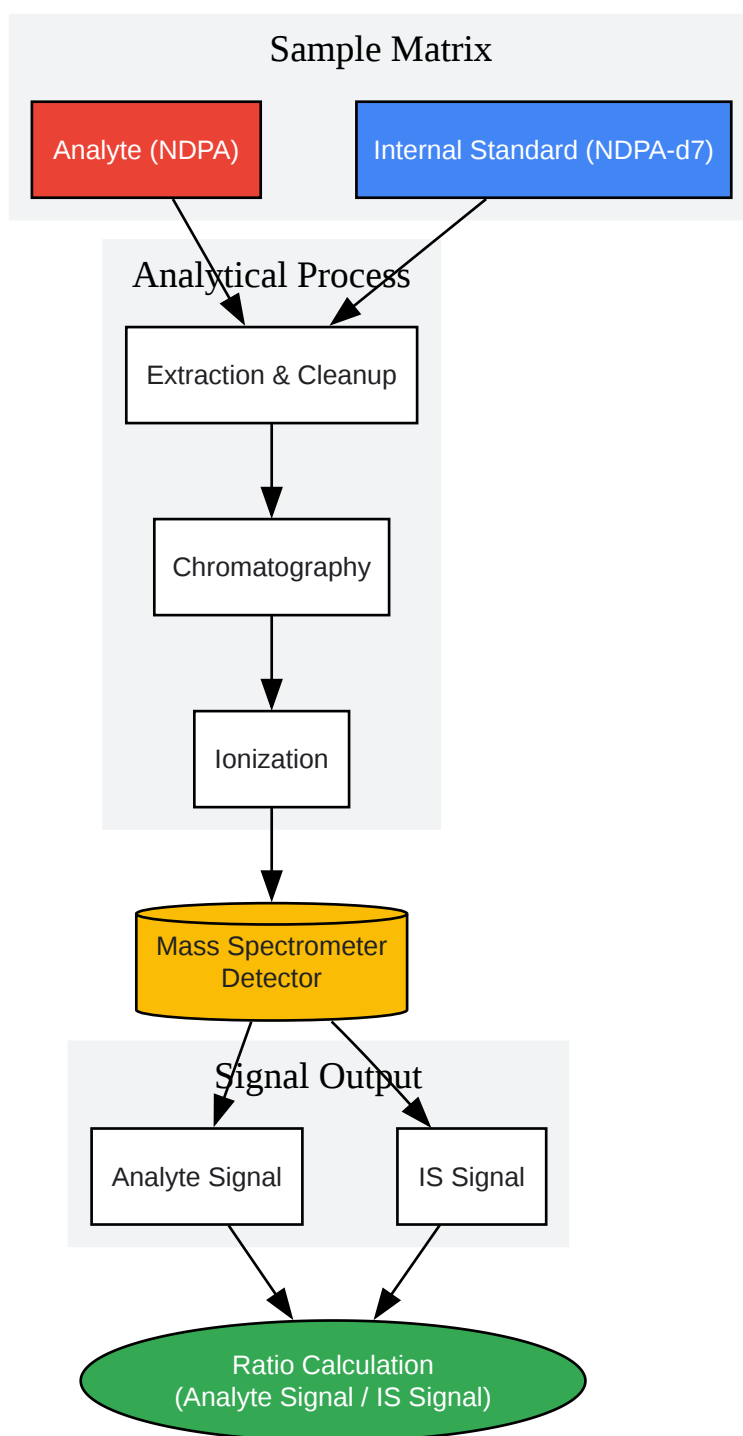
Experimental Workflow for Nitrosamine Analysis



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Caption: Workflow for nitrosamine analysis using an internal standard.

Signaling Pathway of Isotope Dilution in Mass Spectrometry



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